

Essential Safety and Disposal Procedures for [D-Trp34]-Neuropeptide Y

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Compound of Interest

Compound Name: [D-Trp34]-Neuropeptide Y

Cat. No.: B15616635

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This document provides crucial safety and logistical information for the proper handling and disposal of **[D-Trp34]-Neuropeptide Y**, a potent and selective neuropeptide Y (NPY) Y5 receptor agonist. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **[D-Trp34]-Neuropeptide Y** is presented below.

Property	Value
Molecular Formula	C ₁₉₆ H ₂₈₉ N ₅₅ O ₅₆ [1]
Molecular Weight	4311.72 g/mol [1]
CAS Number	153549-84-9[1][2]
Appearance	White to off-white powder[2]
Solubility	Soluble to 0.20 mg/mL in 20% acetonitrile[2][3]
Storage	Store at -20°C[2][3]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **[D-Trp34]-Neuropeptide Y** is not classified as a hazardous substance or mixture[1]. However, as a good laboratory practice, appropriate

personal protective equipment (PPE) should always be worn when handling the compound.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water.
- Skin Contact: Rinse skin with water. Remove contaminated clothing.
- Inhalation: Move to fresh air.
- Ingestion: Wash out mouth with water. Do NOT induce vomiting.

Step-by-Step Disposal Protocol

Disposal of **[D-Trp34]-Neuropeptide Y** and its containers must be conducted in accordance with all applicable country, federal, state, and local regulations^[1]. The following is a general procedural guide based on the non-hazardous nature of the compound.

1. Unused Dry Reagent:

- Step 1: Consolidate all unused and unwanted dry **[D-Trp34]-Neuropeptide Y** into a clearly labeled, sealed container.
- Step 2: The label should include the chemical name ("**[D-Trp34]-Neuropeptide Y**") and CAS number (153549-84-9).
- Step 3: Dispose of the container through your institution's chemical waste management program.

2. Contaminated Materials (e.g., weigh boats, pipette tips, gloves):

- Step 1: Collect all solid waste materials that have come into contact with **[D-Trp34]-Neuropeptide Y**.

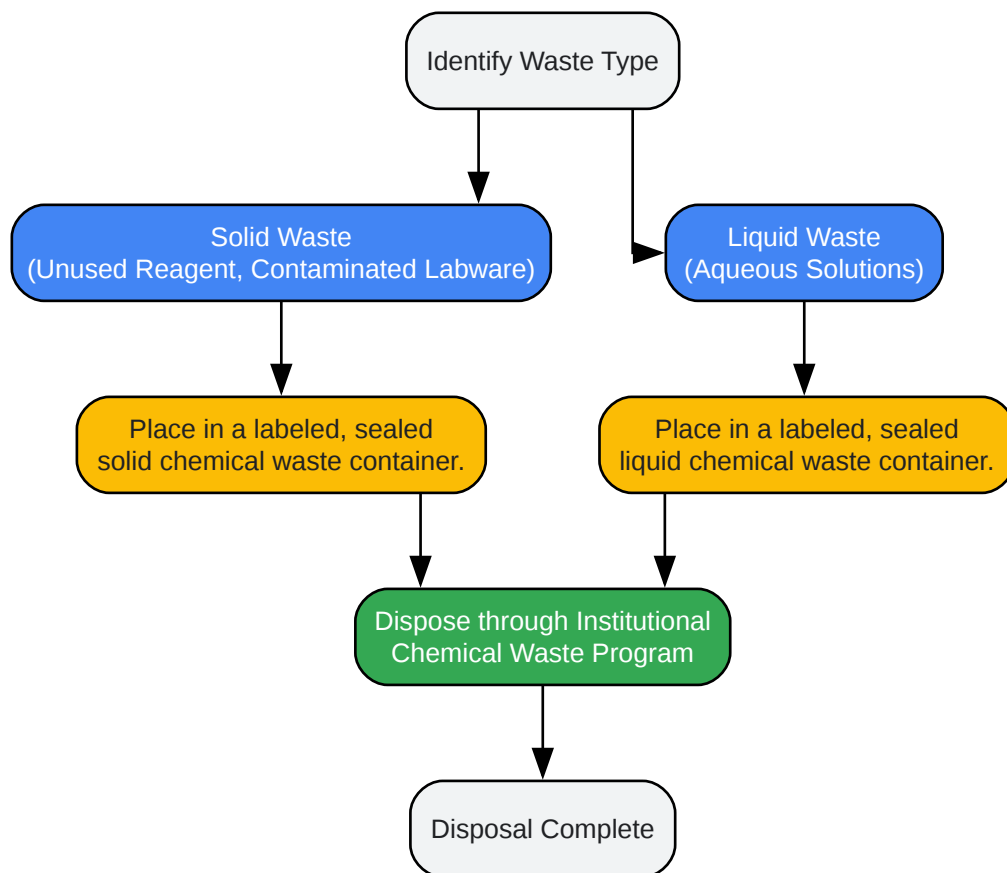
- Step 2: Place these materials in a designated, sealed waste container labeled for chemical waste.
- Step 3: Dispose of the container according to your institution's chemical waste procedures.

3. Aqueous Solutions:

- Step 1: While the compound is not classified as hazardous, direct disposal down the drain is discouraged to prevent the introduction of research chemicals into the water system.
- Step 2: Collect aqueous solutions containing **[D-Trp34]-Neuropeptide Y** in a designated, sealed, and clearly labeled waste container.
- Step 3: The label should indicate the contents of the solution.
- Step 4: Dispose of the container through your institution's chemical waste management program.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **[D-Trp34]-Neuropeptide Y**.



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Caption: Disposal workflow for **[D-Trp34]-Neuropeptide Y**.

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